

Technical Guide: Neoponcirin Chemical Stability and Storage

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Compound of Interest

Compound Name: *Neoponcirin (Mixture of diastereomers)*

Cat. No.: *B12445605*

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Executive Summary

Neoponcirin (often chemically identified as Didymine; CAS: 14259-47-3) is a flavanone-7-O-glycoside found in Citrus species.^{[1][2][3]} Its structural integrity is critical for reproducibility in pharmacological assays, particularly those targeting neuroprotection or antioxidant pathways.

This guide addresses a critical ambiguity in the field: "Neoponcirin" is frequently used as a synonym for Didymine (Isosakuranetin-7-O-rutinoside), though it is sometimes confused with Poncirin (Isosakuranetin-7-O-neohesperidoside).^[1] This protocol is calibrated for the Rutinoside form (Didymine/Neoponcirin, CAS 14259-47-3) but the physicochemical stability principles apply to both isomers due to their shared isosakuranetin aglycone core.^[1]

Key Stability Risks:

- Hydrolysis: Rapid deglycosylation in acidic media ().^[1]
- Ring Fission: Irreversible conversion to chalcones in alkaline media (

).

- Photolysis: UV-induced oxidation of the C-ring.[1]

Chemical Identity & Physicochemical Profile[3][4][5][6][7][8][9][10]

Before initiating storage protocols, verify the Certificate of Analysis (CoA) for the specific isomeric identity.

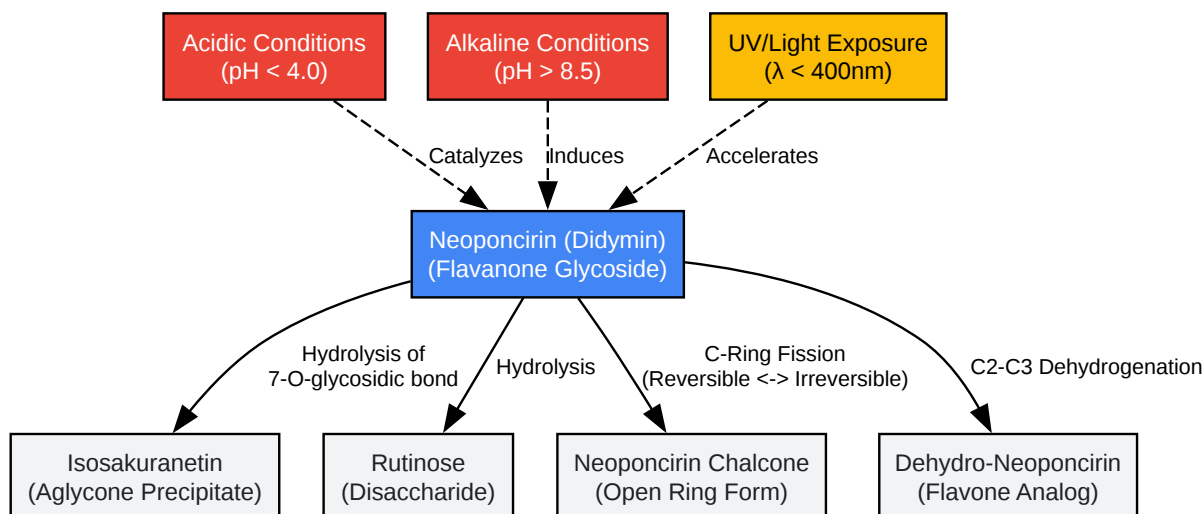
Property	Specification
Chemical Name	(2S)-5-hydroxy-2-(4-methoxyphenyl)-7-[(6-O- α -L-rhamnopyranosyl- β -D-glucopyranosyl)oxy]-2,3-dihydrochromen-4-one
Common Synonyms	Didymin; Isosakuranetin-7-O-rutinoside; Neoponcirin
CAS Number	14259-47-3 (Primary); Note: 14941-08-3 refers to Poncirin
Molecular Weight	594.56 g/mol
Solubility (Water)	< 0.5 mg/mL (Sparingly soluble)
Solubility (DMSO)	~ 10–20 mg/mL
Solubility (Methanol)	~ 1–5 mg/mL
pKa (Predicted)	7.1 (7-OH), 9.8 (5-OH)

Stability Mechanics & Degradation Pathways

Understanding the molecular vulnerabilities of Neoponcirin is essential for experimental design. The molecule possesses two primary "fail points": the O-glycosidic linkage at C7 and the pyranone C-ring.[1]

Degradation Logic Diagram

The following diagram illustrates the causal relationships between environmental stressors and specific degradation products.



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Caption: Mechanistic pathways of Neoponcirin degradation under pH and light stress.[1]

Detailed Mechanisms

- **Acid Hydrolysis (The Primary Risk):** In acidic buffers (e.g., 0.1% TFA or Formic Acid used in HPLC), the ether bond at C7 is cleaved. This releases the aglycone Isosakuranetin, which is significantly less soluble in water and may precipitate out of solution, altering the effective concentration.
- **Alkaline Ring Fission:** At pH > 8.5, the C-ring opens to form a chalcone. While initially reversible upon re-acidification, prolonged exposure leads to oxidative polymerization and permanent loss of the active flavanone structure.
- **C2-C3 Oxidation:** Flavanones lack the C2=C3 double bond of flavones.[1] Exposure to UV light or strong oxidants can dehydrogenate this bond, converting Neoponcirin into its corresponding flavone, which has distinct biological activity.

Storage & Handling Protocols

Solid State Storage (Lyophilized Powder)[1]

- Temperature: -20°C is mandatory for long-term storage (> 1 month).[1] 4°C is acceptable for short-term (< 1 week).[1]
- Atmosphere: Hygroscopic. Store under Argon or Nitrogen gas if the vial seal is broken.
- Container: Amber glass vials with Teflon-lined caps. Avoid clear glass to prevent photo-oxidation.[1]

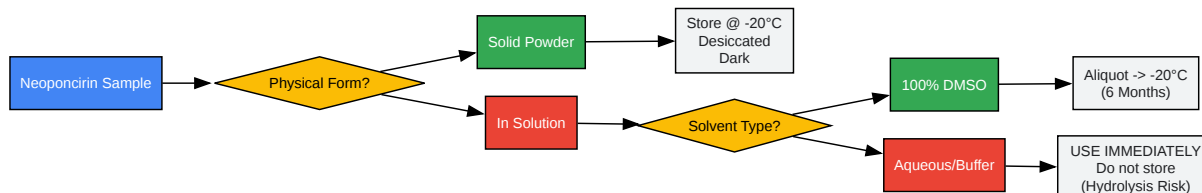
Solution State (Stock Preparation)

Critical Warning: Do not store Neoponcirin in aqueous buffers. Hydrolysis is accelerated in water.

Recommended Solvent System: DMSO (Dimethyl Sulfoxide).[1]

- Concentration: Prepare stocks at 10 mM or 20 mM.
- Aliquot Strategy: Avoid freeze-thaw cycles. Aliquot into single-use volumes (e.g., 20–50 µL) immediately after dissolution.
- Stability Window:
 - DMSO at -20°C: Stable for 6 months.
 - DMSO at 4°C: Stable for 1 week.
 - Aqueous Buffer (Working Solution): Prepare fresh. Use within 4 hours.

Handling Decision Tree



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Caption: Decision matrix for Neoponcirin storage based on physical state and solvent.

Analytical Monitoring (HPLC-UV)

To validate the stability of your Neoponcirin stock, use the following HPLC method. This protocol separates the parent glycoside from the Isosakuranetin aglycone degradation product.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m).[1]
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 280 nm (Flavanone characteristic peak) and 330 nm (to detect Chalcone/Flavone impurities).[1]
- Gradient:
 - 0-5 min: 20% B[1]
 - 5-20 min: 20% -> 60% B[1]
 - 20-25 min: 60% -> 100% B[1]
- Expected Retention:

- Neoponcirin (Didymin): ~12-14 min (elutes earlier due to sugar moiety).[1]
- Isosakuranetin (Aglycone): ~18-20 min (elutes later due to hydrophobicity).[1]

Pass Criteria: Purity area > 98%. If the Isosakuranetin peak exceeds 2%, discard the stock.

References

- PubChem. (n.d.). Didymin (Compound CID 16760075).[1] National Library of Medicine. Retrieved from [\[Link\]](#)[1]
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Sources

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- 2. cleanchemlab.com [cleanchemlab.com]
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